

Application Note: High-Energy Heterocycle Synthesis

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Compound of Interest

| | |
|----------------|---|
| Compound Name: | 1,2,5-Oxadiazole, 3,4-dinitro-, 2-oxide |
| CAS No.: | 153498-61-4 |
| Cat. No.: | B15163601 |

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Utilization of 3,4-Dinitrofuroxan (DNF) in the Synthesis of DNTF and Related Energetic Motifs[1] Executive Summary & Technical Distinction

Objective: This guide details the protocols for synthesizing the high-performance melt-cast explosive DNTF (3,4-bis(3-nitrofurazan-4-yl)furoxan) and elucidates the specific utility of 3,4-dinitrofuroxan (DNF) as a highly reactive electrophilic precursor.

Critical Nomenclature Clarification:

- **DNTF (Target):** 3,4-bis(3-nitrofurazan-4-yl)furoxan.[1][2][3] A heterocyclic system comprising a central furoxan ring flanked by two nitrofurazan rings.[2] It is a leading melt-cast explosive (C) comparable to HMX.
- **DNF (Precursor/Intermediate):** 3,4-dinitrofuroxan.[1][2][4][5][6] A pernitro-heterocycle characterized by extreme reactivity. It serves as a "core" electrophile where the nitro groups

act as excellent leaving groups, allowing for the attachment of functionalized furazan rings to build the DNTF architecture.

Scope:

- Safety Protocols: Handling pernitro and furazan-based energetics.
- Synthesis of Precursor (DNF): Preparation of 3,4-dinitrofurazan.[1][4][6][7]
- Synthesis of DNTF: The stepwise construction of the tricyclic system.
- Mechanistic Insight: Nucleophilic substitution pathways on the furazan ring.[7]

Safety & Handling (Core Directive)

WARNING: The compounds described (DNF, DNTF, and intermediates) are High Explosives. 3,4-Dinitrofurazan is particularly sensitive to mechanical stimuli and is a powerful oxidant.

- Blast Shielding: All reactions involving >100 mg of DNF or DNTF must be conducted behind Kevlar/polycarbonate blast shields.
- Remote Operation: Manipulations involving dry products should be performed remotely or with robotic manipulators where possible.
- Static Discharge: Use conductive flooring, grounded mats, and antistatic apparel. DNF is sensitive to electrostatic discharge (ESD).
- Quenching: Have a saturated solution of sodium bicarbonate/acetone available to quench unreacted nitrating agents.

Experimental Protocols

Protocol A: Synthesis of 3,4-Dinitrofurazan (DNF) Precursor

Rationale: DNF acts as the electrophilic core. Its synthesis involves the oxidative cyclization of dinitroglyoxime or direct nitration/cyclization sequences.

Reagents:

- Glyoxime (1.0 eq)
- Nitric Acid (98%, fuming)
- Dinitrogen Tetroxide () or Trifluoroacetic Anhydride (TFAA)
- Dichloromethane (DCM) (Solvent)

Step-by-Step Workflow:

- Nitration: In a jacketed reactor cooled to -10°C , dissolve glyoxime in DCM.
- Addition: Slowly add fuming followed by dropwise addition of TFAA (to generate the active nitronium species in situ). Maintain temp $< 0^{\circ}\text{C}$.
- Cyclization: The intermediate 3,4-dinitroglyoxime undergoes oxidative cyclization. Stir for 2 hours at 0°C , then allow to warm to 20°C .
- Isolation: Pour mixture onto crushed ice. Extract with cold DCM.
- Purification: DNF is unstable; use immediately or store in solution at -20°C . Do not concentrate to dryness unless necessary for characterization (risk of detonation).

Protocol B: Synthesis of DNTF (The Target)

Rationale: While industrial routes often use dicyanopropane, the convergent synthesis using a furoxan core (derived from DNF chemistry) allows for modular assembly.

Reagents:

- Precursor: 3,4-Dinitrofuroxan (DNF) (from Protocol A)[1]
- Nucleophile: 3-Amino-4-nitrofurazan (ANF) (2.2 eq)
- Base: Sodium Bicarbonate (

) or Potassium Carbonate

- Solvent: Acetonitrile (dry)

Step-by-Step Workflow:

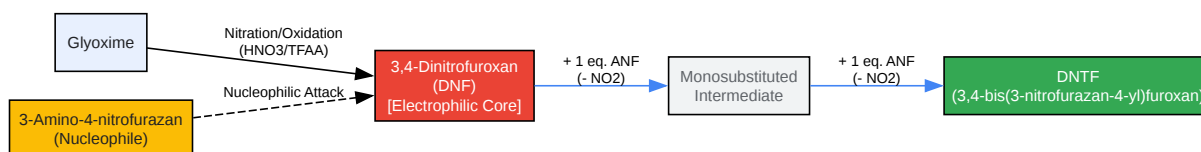
- Nucleophile Preparation: Dissolve 3-amino-4-nitrofurazan in dry acetonitrile. Add base to generate the reactive amine species (or use the pre-formed potassium salt of ANF for higher yields).
- Coupling Reaction:
 - Cool the DNF solution (in acetonitrile) to -5°C .
 - Add the ANF solution dropwise. The nitro groups on DNF are potent nucleofuges (leaving groups).
 - Mechanism:[\[1\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#) The amino group of ANF attacks the C3/C4 positions of the furoxan ring, displacing the nitro groups.
- Reflux: Heat the mixture to 60°C for 4 hours to ensure complete substitution of both nitro groups.
- Work-up:
 - Cool to room temperature.[\[1\]](#)[\[10\]](#)
 - Filter off inorganic salts.
 - Concentrate the filtrate (rotary evaporator with blast guard).
- Crystallization: Recrystallize the crude DNTF from ethanol/water or dichloroethane.
 - Target Properties: White to pale yellow crystals,
 $109\text{--}110^{\circ}\text{C}$.

Data Visualization & Mechanism

Figure 1: Mechanistic Pathway for DNTF Assembly

Caption: Nucleophilic aromatic substitution (

) of nitro groups on 3,4-dinitrofuraxan by aminofurazan nucleophiles to yield DNTF.



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Table 1: Physicochemical Properties Comparison

| Property | 3,4-Dinitrofuraxan (DNF) | DNTF (Target) | HMX (Reference) |
|-----------------|--------------------------|----------------------------|-------------------------|
| Role | Precursor / Intermediate | High-Performance Explosive | Standard High Explosive |
| Formula | | | |
| Melting Point | Unstable / Decomp. | 109–110 °C | 276–280 °C |
| Density | ~1.62 g/cm ³ | 1.94 g/cm ³ | 1.91 g/cm ³ |
| Detonation Vel. | - | ~9,250 m/s | 9,100 m/s |
| Stability | Low (High Sensitivity) | Moderate (Melt-Castable) | High |

Analytical Characterization

To validate the synthesis of DNTF, the following spectral signatures must be confirmed:

- IR Spectroscopy (KBr):
 - Look for characteristic furoxan ring breathing at 1620 cm⁻¹ and 1550 cm⁻¹.

- Nitro group () asymmetric stretch at 1530–1560 cm^{-1} .
- Absence of N-H stretches (3300-3500 cm^{-1}) confirms full substitution of the amine precursor.
- C NMR (Acetone-):
 - Three distinct signals corresponding to the carbons in the central furoxan ring and the substituent furazan rings.
 - Chemical shifts typically around 140–155 ppm (broad due to quadrupolar nitrogen).
- DSC (Differential Scanning Calorimetry):
 - Sharp endotherm at 110°C (Melting).
 - Exotherm onset > 250°C (Decomposition). Note: DNTF has excellent thermal stability for a furazan.[2]

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